

# 2,3,5,6-Tetramethylphenylboronic acid molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3,5,6-Tetramethylphenylboronic acid

Cat. No.: B174939

[Get Quote](#)

## An In-depth Technical Guide on 2,3,5,6-Tetramethylphenylboronic Acid

This guide provides core technical information on **2,3,5,6-tetramethylphenylboronic acid**, a compound relevant to researchers, scientists, and professionals in drug development.

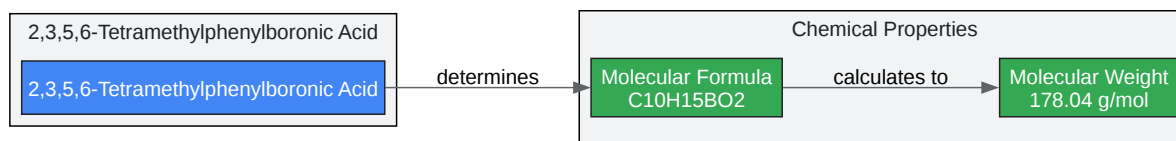
## Core Chemical Properties

**2,3,5,6-Tetramethylphenylboronic acid**, also known as durylboronic acid, is an organoboron compound. The key quantitative data for this molecule are summarized below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>15</sub> BO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Linear Formula	C <sub>6</sub> H(CH <sub>3</sub> ) <sub>4</sub> B(OH) <sub>2</sub> <a href="#">[5]</a>
Molecular Weight	178.04 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Exact Mass	178.1165099 <a href="#">[1]</a>
CAS Number	197223-36-2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

## Logical Relationship of Chemical Information

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



[Click to download full resolution via product page](#)

### Chemical Identity and Properties Relationship

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. scbt.com [scbt.com]
- 3. scbt.com [scbt.com]
- 4. 197223-36-2|(2,3,5,6-Tetramethylphenyl)boronic acid|BLD Pharm [bldpharm.com]
- 5. 2,3,5,6-四甲基苯基硼酸 | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [2,3,5,6-Tetramethylphenylboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b174939#2-3-5-6-tetramethylphenylboronic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b174939#2-3-5-6-tetramethylphenylboronic-acid-molecular-weight-and-formula)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)